

Physical and chemical properties of N,N-Dimethyl-L-tryptophan Hydrochloride.

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Compound of Interest

Compound Name: *N,N-Dimethyl-L-tryptophan*
Hydrochloride

Cat. No.: *B15580647*

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An In-depth Technical Guide to N,N-Dimethyl-L-tryptophan Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyl-L-tryptophan Hydrochloride is a derivative of the essential amino acid L-tryptophan, characterized by the presence of two methyl groups on the alpha-amino group. This modification alters its chemical properties and may confer unique biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties, along with detailed experimental protocols for the synthesis, purification, and analysis of this compound. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry, pharmacology, and drug development.

Physical and Chemical Properties

The physical and chemical properties of **N,N-Dimethyl-L-tryptophan Hydrochloride** are summarized in the table below. While a specific experimentally determined melting point is not readily available in the cited literature, the melting point of the related compound, DL-Tryptophan, is provided for reference.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₇ ClN ₂ O ₂	[1][2]
Molecular Weight	268.74 g/mol	[1][2]
CAS Number	2253893-37-5	[2][3]
Appearance	Solid (Formulation)	[2]
Solubility	Soluble in DMSO and Water	[2]
Purity	≥95% (Commercially available)	[2]
Stability	≥ 4 years when stored at -20°C	[2]
Melting Point	Not available. (DL-Tryptophan: 289-290 °C, dec.)	[4]
XLogP3	-0.1	[5]

Spectral Data

Detailed spectral data for **N,N-Dimethyl-L-tryptophan Hydrochloride** are not widely published. However, a commercial supplier, Cayman Chemical, indicates the availability of a Gas Chromatography-Mass Spectrometry (GC-MS) analysis in PDF format.[2] Researchers requiring this data are encouraged to contact the supplier directly. For reference, the characteristic spectral features of the parent molecule, L-tryptophan, and its derivatives can be found in various spectroscopic databases.

Experimental Protocols

The following sections outline general methodologies for the synthesis, purification, and analysis of **N,N-Dimethyl-L-tryptophan Hydrochloride**, based on established procedures for similar compounds.

Synthesis of N,N-Dimethyl-L-tryptophan

A common route for the synthesis of N,N-dimethylated amino acids involves the reductive amination of the parent amino acid. A general protocol is described below.

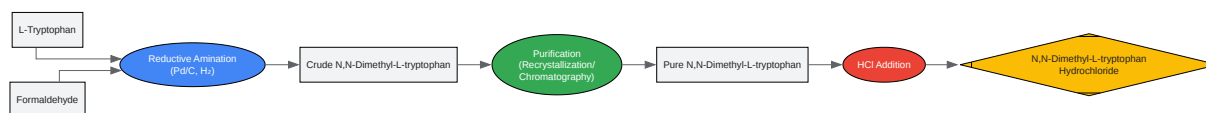
Materials:

- L-tryptophan
- Formaldehyde (37% aqueous solution)
- Palladium on carbon (Pd/C, 10%)
- Hydrogen gas
- Methanol
- Hydrochloric acid (HCl)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve L-tryptophan in methanol.
- **Reductive Amination:** Add formaldehyde to the solution, followed by the palladium on carbon catalyst.
- **Hydrogenation:** Subject the reaction mixture to a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) and stir vigorously at room temperature.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude N,N-Dimethyl-L-tryptophan. Further purification can be achieved by recrystallization or column chromatography.^[6]
- **Salt Formation:** To obtain the hydrochloride salt, dissolve the purified free base in a suitable solvent (e.g., diethyl ether) and bubble hydrogen chloride gas through the solution, or add a solution of HCl in a compatible solvent, until precipitation is complete. Collect the precipitate by filtration and dry under vacuum.

Diagram of Synthetic Workflow:



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Caption: General workflow for the synthesis of **N,N-Dimethyl-L-tryptophan Hydrochloride**.

Purification by Recrystallization

Procedure:

- Dissolve the crude **N,N-Dimethyl-L-tryptophan Hydrochloride** in a minimal amount of a suitable hot solvent or solvent mixture (e.g., water-acetic acid mixtures have been used for tryptophan purification).[6]
- If necessary, treat the hot solution with activated carbon to remove colored impurities and filter while hot.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.[6]

Analytical Methods: High-Performance Liquid Chromatography (HPLC)

A general HPLC method for the analysis of tryptophan and its impurities can be adapted for **N,N-Dimethyl-L-tryptophan Hydrochloride**.[7]

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., Ultrasphere, 5 μm , 250 mm \times 4.6 mm i.d.)

Mobile Phase:

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile/water (80/20, v/v)

Gradient Elution:

- 0–2 min: 5% B
- 2–37 min: 5% to 65% B
- 37–42 min: 65% to 100% B
- 42–47 min: 100% B
- 47–50 min: 100% to 5% B
- 50–60 min: 5% B (re-equilibration)

Detection:

- UV at 220 nm and 280 nm

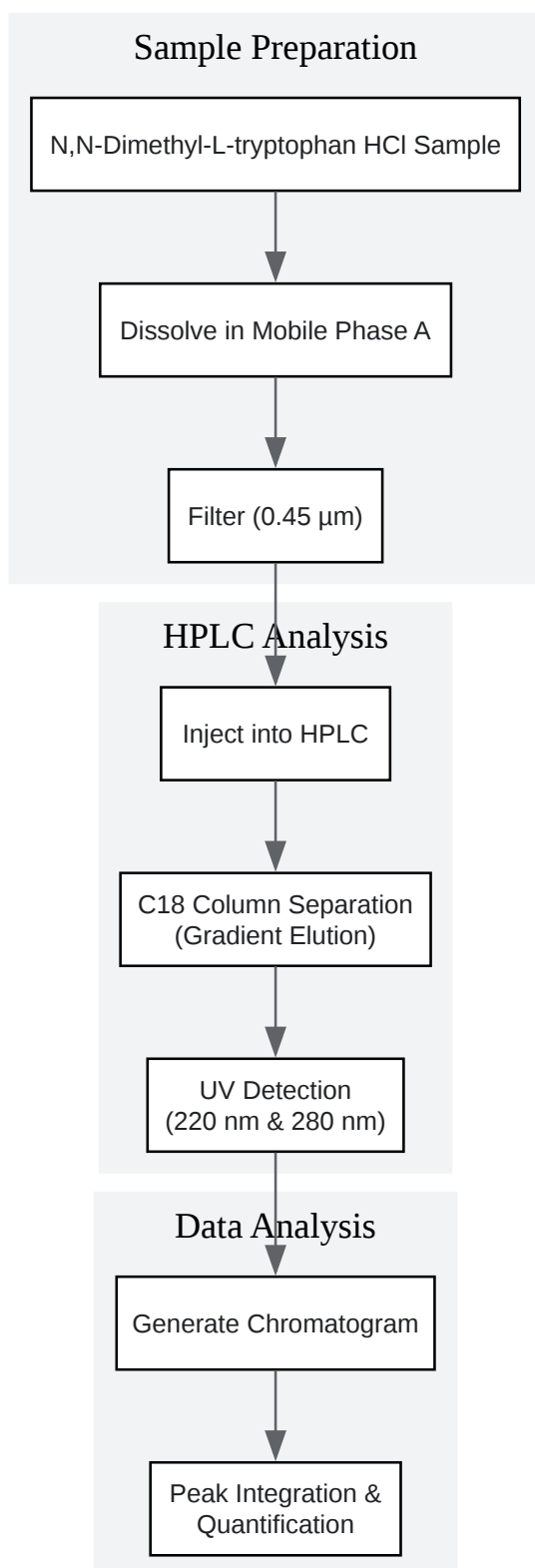
Flow Rate:

- 1.0 mL/min

Injection Volume:

- 20 μL

Diagram of Analytical Workflow:



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Caption: A typical workflow for the HPLC analysis of N,N-Dimethyl-L-tryptophan HCl.

Biological Activity and Signaling Pathways

As of the date of this guide, there is limited specific information available in the scientific literature regarding the biological activity and associated signaling pathways of **N,N-Dimethyl-L-tryptophan Hydrochloride**.

L-tryptophan itself is an essential amino acid and a precursor for the biosynthesis of several important molecules, including the neurotransmitter serotonin and the hormone melatonin.[8][9] The metabolism of tryptophan also leads to the production of kynurenine and other metabolites that are involved in immune response and neurotransmission.[10]

The N,N-dimethylation of L-tryptophan may alter its interaction with biological targets. For instance, N,N-dimethyltryptamine (DMT), a structurally related compound, is a potent psychedelic that acts as an agonist at serotonin receptors.[11] It is plausible that N,N-Dimethyl-L-tryptophan could interact with pathways related to tryptophan metabolism or serotonergic signaling. However, without specific studies, its biological role remains speculative.

Given that tryptophan metabolites have been shown to modulate the Wnt signaling pathway, this could be a potential area of investigation for N,N-Dimethyl-L-tryptophan.

Potential Tryptophan Metabolic Pathways:

Caption: Major metabolic pathways of L-tryptophan.

Conclusion

N,N-Dimethyl-L-tryptophan Hydrochloride is a compound of interest for which detailed characterization and biological evaluation are still emerging. This guide provides a foundational understanding of its physicochemical properties and outlines robust experimental protocols for its synthesis and analysis based on established chemical principles. Further research is warranted to elucidate its specific biological functions and potential therapeutic applications. Researchers are encouraged to utilize the methodologies presented here as a starting point for their investigations into this intriguing molecule.

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